

# "Bis(2-hydroxyethyl) phthalate-d8" CAS number and molecular weight

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## Compound of Interest

Compound Name: *Bis(2-hydroxyethyl) phthalate-d8*

Cat. No.: *B15598325*

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## An In-depth Technical Guide to Bis(2-hydroxyethyl) phthalate-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis(2-hydroxyethyl) phthalate-d8**, a deuterated analog of Bis(2-hydroxyethyl) phthalate. Due to the limited availability of specific data for the deuterated form, this guide leverages information from the non-deuterated compound for experimental protocols and biological pathways, a common practice in isotopic labeling studies.

### Core Compound Information

**Bis(2-hydroxyethyl) phthalate-d8** is a stable isotope-labeled form of Bis(2-hydroxyethyl) phthalate, where eight hydrogen atoms have been replaced by deuterium. This labeling makes it a valuable internal standard for mass spectrometry-based quantification of the parent compound in various matrices.

Data Presentation: Compound Properties

Property	Value	Source
Chemical Name	bis(2-hydroxyethyl-1,1,2,2-d4) phthalate	-
Molecular Formula	C <sub>12</sub> H <sub>6</sub> D <sub>8</sub> O <sub>6</sub>	-
Molecular Weight	262.29 g/mol	
CAS Number	84-73-1 (unlabeled)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

Note: A specific CAS number for the d8 variant is not readily available in public databases; the CAS number for the unlabeled compound is provided for reference.

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of phthalates are crucial for accurate and reproducible research. The following protocols are based on established methods for Bis(2-hydroxyethyl) phthalate and are adaptable for its deuterated analog.

### Synthesis of Bis(2-hydroxyethyl) phthalate

A common method for synthesizing Bis(2-hydroxyethyl) phthalate is through the esterification of phthalic anhydride with ethylene glycol.[\[4\]](#)

Reaction: Phthalic Anhydride + 2 · Ethylene Glycol → Bis(2-hydroxyethyl) phthalate + H<sub>2</sub>O

A proposed workflow for the synthesis is outlined below.

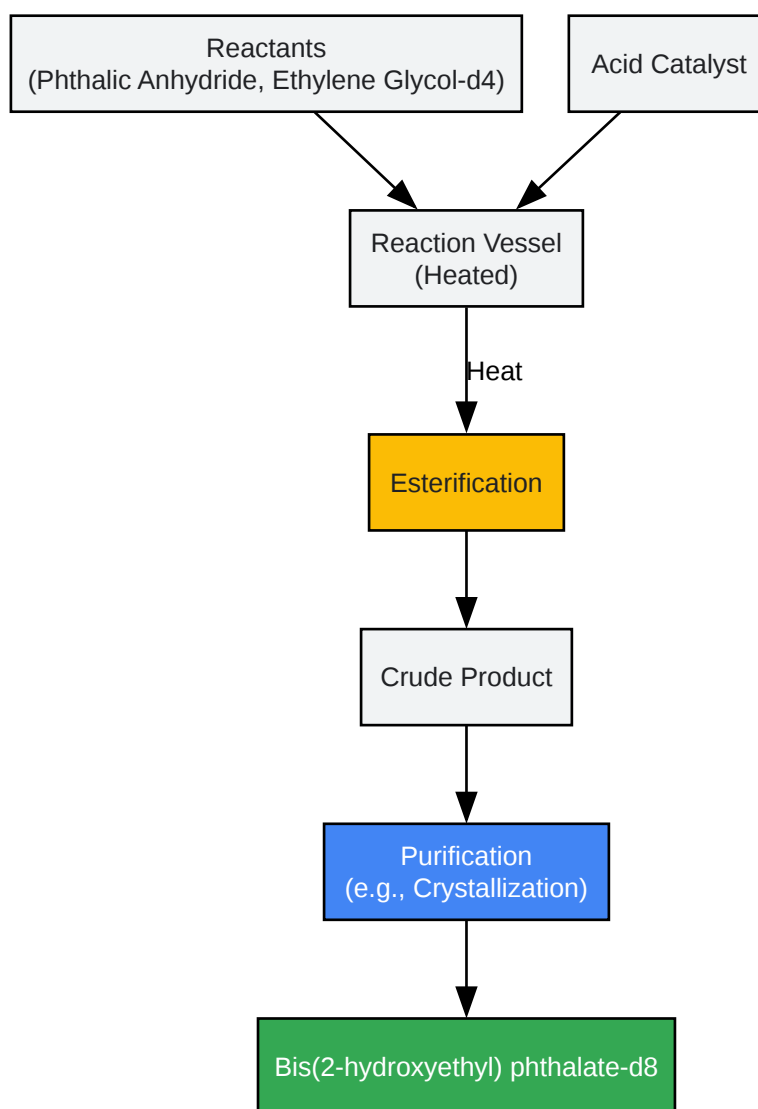


Diagram 1: Proposed Synthesis Workflow

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Caption: Proposed synthesis workflow for **Bis(2-hydroxyethyl) phthalate-d8**.

Another synthesis route involves the depolymerization of polyethylene terephthalate (PET).<sup>[5]</sup>

## Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are standard techniques for the analysis of phthalates.

A reverse-phase HPLC method can be employed for the separation and quantification of Bis(2-hydroxyethyl) phthalate.[1]

#### Data Presentation: HPLC Conditions

Parameter	Condition
Column	C18
Mobile Phase	Acetonitrile and Water
Detector	UV

For mass spectrometry applications, volatile buffers like formic acid should be used instead of phosphoric acid.[1]

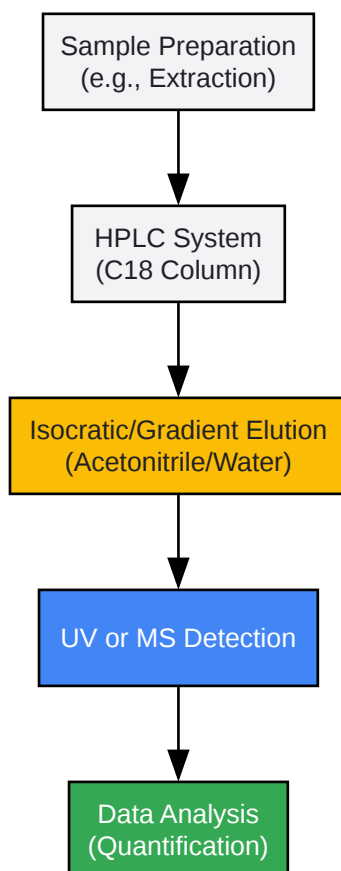


Diagram 2: HPLC Analytical Workflow

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Caption: General workflow for the analysis of **Bis(2-hydroxyethyl) phthalate-d8** by HPLC.

GC-MS is a powerful technique for the identification and quantification of phthalates due to its high resolution and sensitivity.[\[3\]](#)[\[6\]](#)

Data Presentation: GC-MS Parameters

Parameter	Condition
Carrier Gas	Helium or Hydrogen
Column	e.g., Rxi-5ms, Rtx-440
Detection	Mass Spectrometry (Scan or SIM mode)

The use of hydrogen as a carrier gas is a viable alternative to helium.[\[6\]](#)

## Biological Pathways and Toxicology

The metabolism and toxicology of Bis(2-hydroxyethyl) phthalate are not extensively studied. However, based on related phthalates like Di(2-methoxyethyl) phthalate (DMEP) and Di(2-ethylhexyl) phthalate (DEHP), a probable metabolic pathway can be inferred.

### Metabolism

Phthalate esters are typically metabolized through hydrolysis to their corresponding monoesters and alcohols.[\[2\]](#) For Bis(2-hydroxyethyl) phthalate, this would involve hydrolysis to mono(2-hydroxyethyl) phthalate and ethylene glycol. The monoester can then undergo further oxidation.

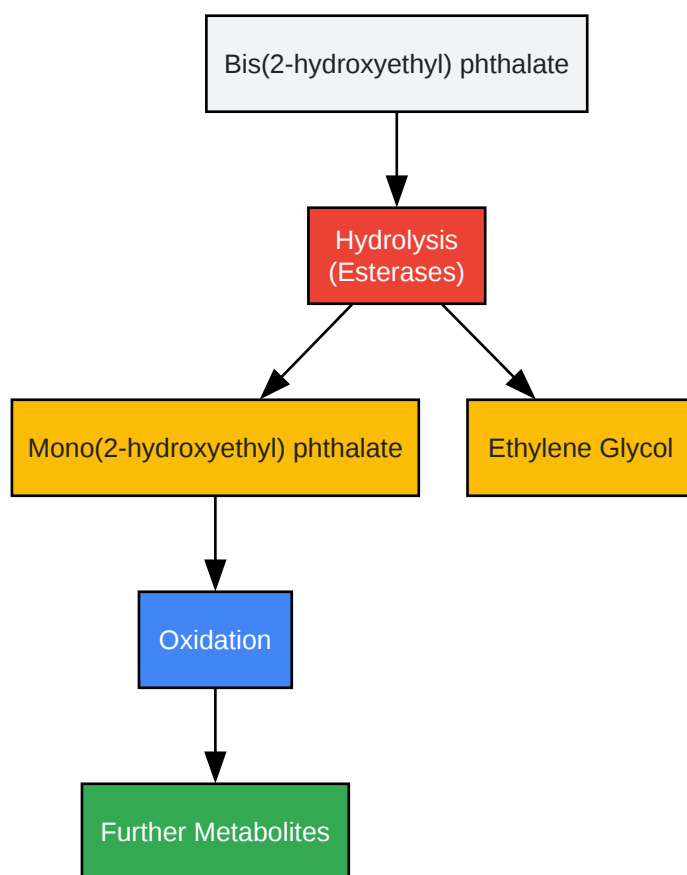


Diagram 3: Putative Metabolic Pathway

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Caption: A putative metabolic pathway for Bis(2-hydroxyethyl) phthalate.

## Toxicology

Phthalates are recognized as endocrine-disrupting chemicals.[7] Studies on related compounds have shown various toxic effects. For instance, DMEP has been found to be embryotoxic, fetotoxic, and teratogenic in rats. DEHP is classified as a substance that is carcinogenic, mutagenic, or toxic to reproduction (CMR) and has been shown to induce cancer in rodents through non-genotoxic mechanisms.[2] The toxicity of Bis(2-hydroxyethyl) phthalate is not well-documented, but it is prudent to handle it with care, considering the toxicological profiles of other phthalates.

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